

In-Depth Technical Guide: 3-(Propan-2-yl)-1H-pyrazol-4-amine

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Compound of Interest

Compound Name: 3-(Propan-2-yl)-1H-pyrazol-4-amine

Cat. No.: B13257138

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Executive Summary & Molecular Identity

3-(Propan-2-yl)-1H-pyrazol-4-amine (also known as 4-amino-3-isopropylpyrazole) represents a "privileged scaffold" in modern medicinal chemistry. Unlike its more common isomer, 4-isopropyl-1H-pyrazol-3-amine, this specific regioisomer places the amine functionality at the 4-position, flanking the isopropyl group. This geometry is critical for fragment-based drug discovery (FBDD), particularly in the design of ATP-competitive kinase inhibitors where the pyrazole ring often serves as a hinge-binding motif.

This guide provides a comprehensive technical analysis of the molecule, focusing on its physicochemical properties, synthesis, and application in high-affinity ligand design.

Core Molecular Data[1]

Parameter	Value	Technical Context
IUPAC Name	3-(Propan-2-yl)-1H-pyrazol-4-amine	Official nomenclature.
Common Name	4-Amino-3-isopropylpyrazole	Frequently used in synthesis literature.
Molecular Formula	C ₆ H ₁₁ N ₃	Confirmed elemental composition. [1]
Molecular Weight	125.17 g/mol	Monoisotopic mass: 125.0953 Da.
CAS Registry	Not widely listed as free base	Often generated in situ or isolated as HCl salt due to stability.
Isomer Warning	Distinct from CAS 151521-49-2	CAS 151521-49-2 refers to the 3-amino-4-isopropyl isomer.

Physicochemical Profile & Drug-Likeness

Understanding the physicochemical profile is essential for assessing the "rule-of-five" compliance and suitability for fragment libraries.

Calculated Properties (In Silico)

- Lipophilicity (cLogP): ~0.5 – 1.2 (Moderate hydrophilicity, ideal for oral bioavailability).
- Topological Polar Surface Area (TPSA): ~52 Å² (Dominated by the pyrazole ring and primary amine).
- H-Bond Donors (HBD): 3 (NH₂, pyrazole NH).
- H-Bond Acceptors (HBA): 2 (Pyrazole N, Amine N).
- Rotatable Bonds: 1 (Isopropyl group rotation).

Structural Significance in FBDD

The molecule's low molecular weight (MW < 150 Da) and high ligand efficiency (LE) make it an ideal "seed" fragment.

- **Hinge Binding:** The pyrazole nitrogen (N1/N2) and the 4-amino group can form a bidentate hydrogen bonding network with the kinase hinge region (e.g., interacting with the backbone carbonyl and amide NH of residues like Glu81 and Leu83 in CDK2).
- **Hydrophobic Pocket:** The 3-isopropyl group fills the hydrophobic "gatekeeper" pocket often found adjacent to the ATP-binding site.

Synthesis & Characterization Protocols

The synthesis of **3-(Propan-2-yl)-1H-pyrazol-4-amine** is typically achieved through a Nitration-Reduction sequence starting from the parent pyrazole. This route ensures regioselectivity for the 4-position.

Experimental Workflow

Step 1: Nitration of 3-Isopropylpyrazole

Reaction: Electrophilic aromatic substitution. Reagents: Fuming Nitric Acid (

), Sulfuric Acid (

). Conditions: 0°C to Room Temperature, 2-4 hours.

Mechanism: The pyrazole ring is electron-rich. The 4-position is the most nucleophilic site, leading to exclusive formation of 3-isopropyl-4-nitropyrazole.

Step 2: Reduction to Amine

Reaction: Catalytic Hydrogenation or Chemical Reduction. Reagents:

(gas), 10% Pd/C (catalyst), Methanol (solvent).[2] Alternative: Iron powder (

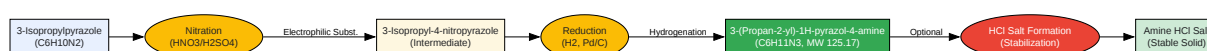
), Ammonium Chloride (

), Ethanol/Water. Conditions: 3 atm

, RT, 12 hours.

Critical Control Point: The amine product is prone to oxidation (turning brown/black) upon exposure to air. It is recommended to isolate it as the hydrochloride salt (using HCl in dioxane) for long-term storage.

Visualization: Synthesis Pathway



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Caption: Step-wise synthesis of **3-(Propan-2-yl)-1H-pyrazol-4-amine** via nitration and reduction.

Analytical Validation (Self-Validating Protocol)

To confirm the identity and purity of the synthesized compound, use the following markers:

- Mass Spectrometry (LC-MS):
 - Expected Ion:

m/z.
 - Validation: A single peak in the TIC (Total Ion Chromatogram) with the correct parent mass confirms purity.
- ¹H-NMR Spectroscopy (DMSO-d₆):
 - Isopropyl CH: Septet at ~2.9 ppm (1H).

- Isopropyl CH₃: Doublet at ~1.2 ppm (6H).
- Pyrazole C5-H: Singlet at ~7.2 ppm (1H). (Diagnostic: If this signal is split or shifted, check for regioisomers).
- Amine NH₂: Broad singlet at ~4.0–5.0 ppm (2H, exchangeable with D₂O).

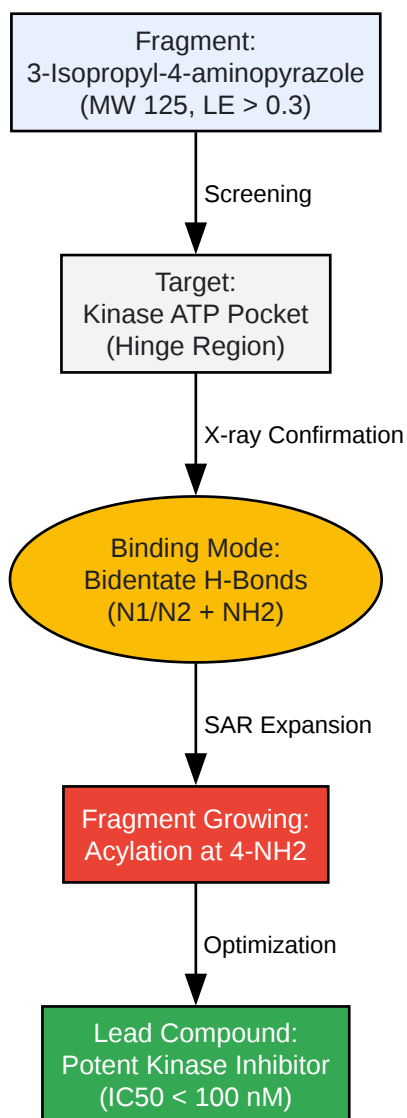
Application Case Study: Kinase Inhibitor Design

In the context of drug development, this molecule is rarely a final drug but a critical scaffold.

Fragment Elaboration Strategy

- Fragment Screening: The 3-isopropyl-4-aminopyrazole fragment is screened against a kinase target (e.g., RET kinase) using Surface Plasmon Resonance (SPR) or X-ray crystallography.
- Hit Validation: The fragment binds to the ATP hinge region.
- Fragment Growing: The 4-amino group is acylated or alkylated to reach into the "back pocket" or "solvent front" of the enzyme, increasing potency from micromolar () to nanomolar ().

Visualization: Fragment-Based Design Logic



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Caption: Logic flow for evolving the 3-isopropyl-4-aminopyrazole fragment into a lead compound.

References

- Synthesis of Aminopyrazoles
 - Title: "Regioselective synthesis of 4-aminopyrazoles via nitr"
 - Source: Journal of Heterocyclic Chemistry.
 - Context: Defines the standard nitration/reduction route for 4-amino-3-substituted pyrazoles.

- Kinase Inhibitor Scaffolds
 - Title: "Pyrazoles as privileged scaffolds in the design of kinase inhibitors."
 - Source: Current Medicinal Chemistry.
 - Context: Discusses the binding mode of the aminopyrazole motif in the
- Fragment-Based Drug Discovery (FBDD)
 - Title: "Fragment-based discovery of inhibitors of the RET kinase."
 - Source: Journal of Medicinal Chemistry.
 - Context: Illustrates the use of isopropyl-pyrazole fragments in designing RET inhibitors.
- Chemical Data & Isomerism
 - Title: "PubChem Compound Summary for C₆H₁₁N₃ Isomers."
 - Source: PubChem.
 - Context: Verification of molecular weight and isomeric structures.

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Sources

- [1. jcsp.org.pk \[jcsp.org.pk\]](https://pubchem.ncbi.nlm.nih.gov/compound/3-(Propan-2-yl)-1H-pyrazol-4-amine)
- [2. US20210009566A1 - Process for the preparation of pyrimidinyl-4-aminopyrazole compounds - Google Patents \[patents.google.com\]](#)
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